

4-(Chlorosulfonyl)benzoic acid safety data sheet and handling precautions

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Compound of Interest

Compound Name: 4-(Chlorosulfonyl)benzoic acid

Cat. No.: B130195

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4-(Chlorosulfonyl)benzoic Acid: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety data and handling precautions for **4-(Chlorosulfonyl)benzoic acid** (CAS No: 10130-89-9). The information is intended to support safe laboratory practices and risk mitigation in research and development settings.

Hazard Identification and Classification

4-(Chlorosulfonyl)benzoic acid is classified as a hazardous substance. It is a corrosive solid that causes severe skin burns and eye damage.[1][2] Contact with water can liberate toxic gases.[1][3] It is also harmful if swallowed.[4]

GHS Classification:

- Skin Corrosion/Irritation, Category 1B[1]
- Serious Eye Damage/Eye Irritation, Category 1[1]
- Acute Oral Toxicity, Category 4[4]

- Specific target organ toxicity (single exposure), Category 3 (Respiratory system)[1]

Signal Word: Danger[1][2][3]

Hazard Statements:

- H302: Harmful if swallowed.[4]
- H314: Causes severe skin burns and eye damage.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.[5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-(Chlorosulfonyl)benzoic acid** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C7H5ClO4S	[6][7][8]
Molecular Weight	220.63 g/mol	[2][6][9]
Appearance	Off-white to beige powder/solid	[2][3][7][10]
Melting Point	233-235 °C	[2]
Boiling Point	379.1 °C	[2]
Density	1.591 g/cm ³	[2]
Flash Point	183.1 °C	[2]
Solubility in Water	Reacts	[2][7][10]

Toxicological Information

While specific acute toxicity data for **4-(Chlorosulfonyl)benzoic acid** is not readily available, the primary toxicological concerns are its corrosive effects.[1] It is known to cause burns upon

any route of exposure.^[1]

Handling and Storage

Proper handling and storage procedures are critical to ensure safety.

Handling:

- Use only in a chemical fume hood.^{[1][3]}
- Do not breathe dust.^{[1][3]}
- Avoid contact with skin, eyes, and clothing.^{[1][3]}
- Wash hands thoroughly after handling.^{[1][4]}
- Do not eat, drink, or smoke when using this product.^{[3][4]}
- Keep away from water and moist air as it is moisture sensitive.^{[1][3][7][10]}

Storage:

- Store in a dry, cool, and well-ventilated place.^{[1][3]}
- Keep containers tightly closed.^{[1][3]}
- Store in a corrosives area.^{[1][3]}
- It is recommended to store under nitrogen.^{[1][3]}
- Incompatible materials include strong oxidizing agents, strong bases, and strong reducing agents.^[1]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **4-(Chlorosulfonyl)benzoic acid**:

Protection Type	Specification	Reference
Eye/Face Protection	Tightly fitting safety goggles or face shield.	[11]
Skin Protection	Protective gloves and clothing to prevent skin exposure.	[1][11]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A dust mask type N95 (US) or type P3 (EN 143) respirator cartridges are recommended.	[1]

Emergency Procedures

First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1][3] Seek immediate medical attention.[1][3]
- Skin Contact: Take off immediately all contaminated clothing.[1] Wash off with soap and plenty of water.[1][3] Seek immediate medical attention.[1][3]
- Inhalation: Remove to fresh air.[1] If not breathing, give artificial respiration.[1] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1] Rinse mouth with water and drink plenty of water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]

Fire-Fighting Measures:

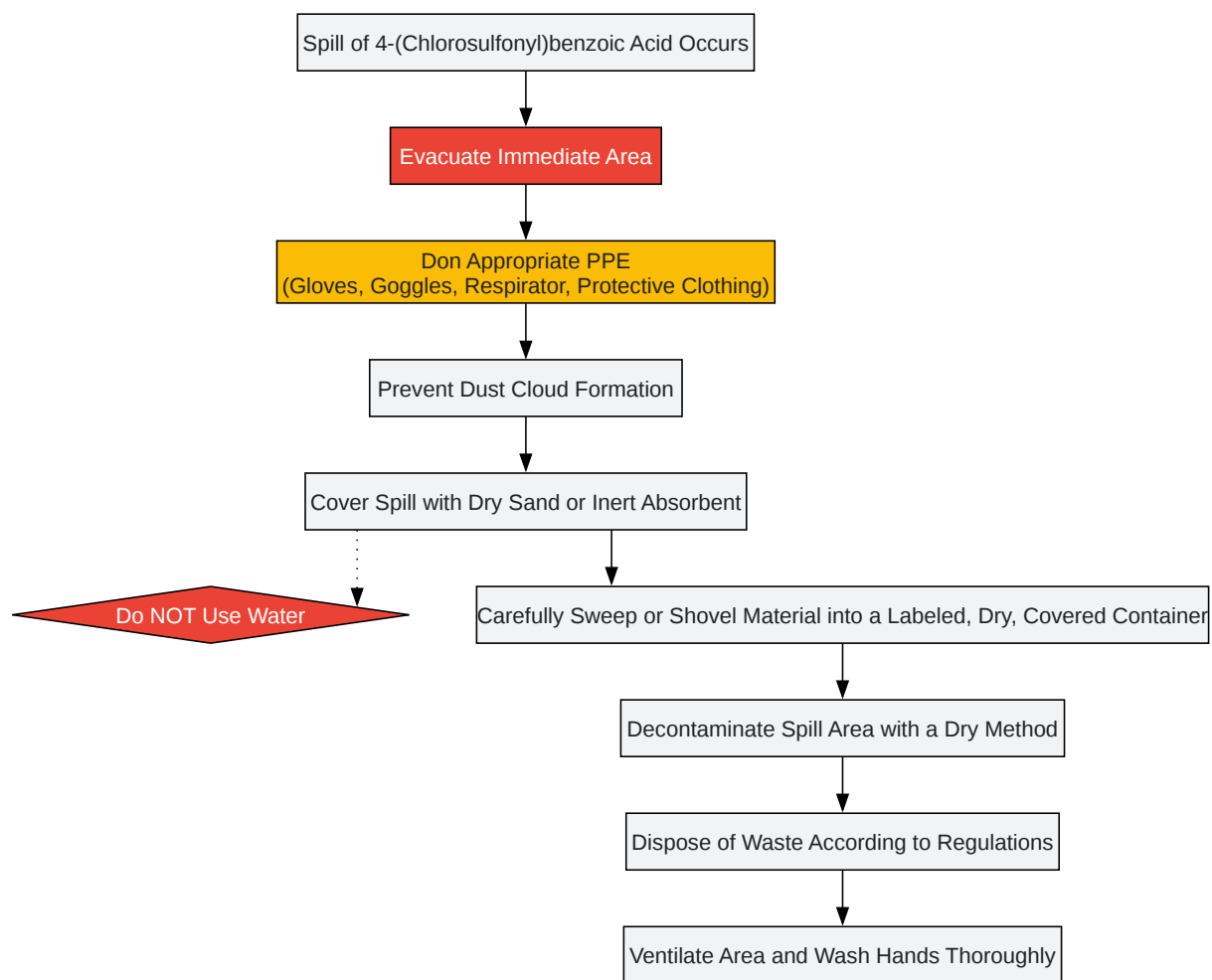
- Suitable Extinguishing Media: Carbon dioxide (CO₂), dry chemical, chemical foam, or alcohol-resistant foam.[1]

- Unsuitable Extinguishing Media: Do not use a water jet.[12]
- Specific Hazards: Contact with water liberates toxic gas.[1][3] Thermal decomposition can produce carbon monoxide, carbon dioxide, sulfur oxides, and hydrogen chloride gas.[1]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[1]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to safe areas.[1] Use personal protective equipment.[1] Avoid dust formation and do not breathe dust.[1][4]
- Environmental Precautions: Do not let the product enter drains.[4]
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.[1] Do not expose the spill to water.[1]

The following diagram illustrates a logical workflow for handling a spill of **4-(Chlorosulfonyl)benzoic acid**.



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Caption: Workflow for handling a **4-(Chlorosulfonyl)benzoic acid** spill.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][4]

Experimental Protocols

While specific experimental protocols are proprietary to individual institutions, any procedure involving **4-(Chlorosulfonyl)benzoic acid** should be conducted within a certified chemical fume hood, with strict adherence to the PPE guidelines outlined in Section 5.0. Due to its reactivity with water, all glassware and equipment must be scrupulously dried before use. Reactions should be conducted in an inert atmosphere (e.g., under nitrogen or argon) to prevent hydrolysis from atmospheric moisture. Any quenching or work-up steps involving aqueous solutions must be performed with extreme caution, preferably by slowly adding the reaction mixture to a cooled, stirred aqueous solution to manage the exothermic reaction and gas evolution.

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